

Arisanlactone D: A Technical Guide to its Physicochemical Properties and Biological Activities

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Compound of Interest

Compound Name: Arisanlactone D

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Introduction

Arisanlactone D is a naturally occurring nortriterpenoid isolated from the fruits of *Schisandra arisanensis*, a plant native to Taiwan. Triterpenoids from the Schisandraceae family are known for their complex and diverse chemical structures and a wide range of biological activities. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Arisanlactone D**, details of its isolation and structural elucidation, and an exploration of its potential biological activities and associated signaling pathways based on current scientific literature.

Physicochemical Properties of Arisanlactone D

The physical and chemical characteristics of **Arisanlactone D** have been determined through a series of spectroscopic and analytical techniques. These properties are crucial for its identification, synthesis, and potential application in drug development. A summary of these properties is presented in the tables below.

General and Spectroscopic Properties

Property	Value
Molecular Formula	C ₂₉ H ₃₆ O ₉
Appearance	Amorphous powder
Optical Rotation	[α] ²⁵ _D +13 (c 0.08, CHCl ₃)
High-Resolution ESI-MS	m/z 555.2255 [M + Na] ⁺ (calculated for C ₂₉ H ₃₆ O ₉ Na, 555.2252)
Infrared (IR) ν _{max} cm ⁻¹	3446 (OH), 1772 (γ-lactone), 1738 (ester), 1668 (C=C)

¹H and ¹³C NMR Spectroscopic Data

The following tables detail the ¹H (500 MHz) and ¹³C (125 MHz) NMR data for **Arisanlactone D**, recorded in CDCl₃.

Position	δC	δH (J in Hz)
1	40.2 (t)	1.85, 1.75 (m)
2	27.5 (t)	1.65, 1.55 (m)
3	78.8 (d)	3.25 (dd, 11.5, 4.5)
4	38.8 (s)	
5	53.1 (d)	1.50 (m)
6	21.3 (t)	2.10, 1.95 (m)
7	34.0 (t)	2.05, 1.80 (m)
8	143.4 (s)	
9	144.3 (s)	
10	41.6 (s)	
11	46.8 (d)	2.60 (d, 11.5)
12	176.0 (s)	
13	50.1 (d)	2.95 (s)
14	85.1 (s)	
15	176.9 (s)	
16	45.6 (d)	2.80 (d, 9.5)
17	81.9 (d)	5.10 (d, 9.5)
18	173.1 (s)	
19	123.6 (d)	5.85 (s)
20	140.2 (s)	
21	19.8 (q)	1.95 (s)
22	29.7 (q)	1.15 (s)
23	21.8 (q)	1.05 (s)

24	21.5 (q)	1.00 (s)
25	19.4 (q)	0.95 (s)
26	21.9 (q)	1.10 (s)
27	69.7 (t)	4.20, 3.95 (m)
28	28.1 (q)	1.25 (s)
29	20.9 (q)	2.10 (s)

Experimental Protocols

Isolation of Arisanlactone D

The following protocol describes the extraction and isolation of **Arisanlactone D** from the fruits of *Schisandra arisanensis*.

Figure 1. Isolation workflow for **Arisanlactone D**.

Structural Elucidation

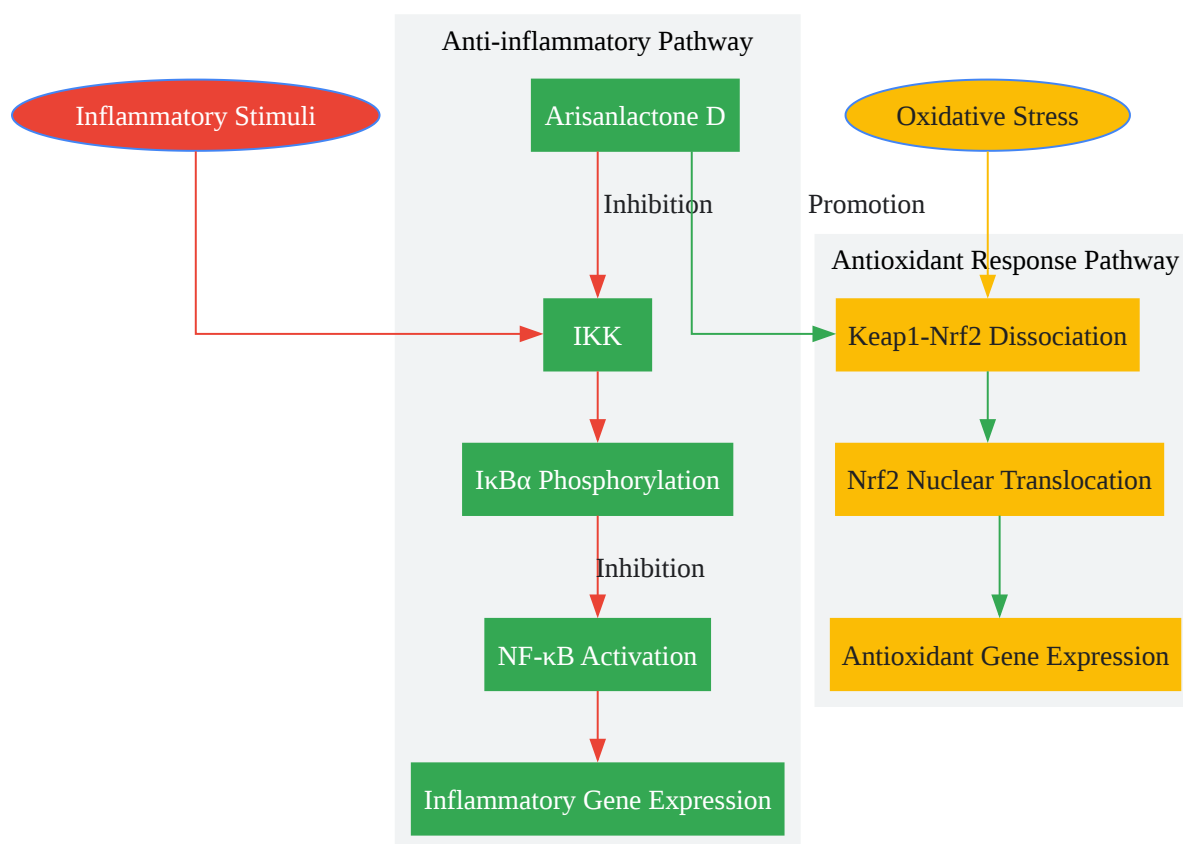
The structure of **Arisanlactone D** was determined using a combination of spectroscopic methods:

- 1D NMR: ^1H and ^{13}C NMR spectra were used to identify the types and number of protons and carbons.
- 2D NMR: COSY, HSQC, and HMBC experiments were conducted to establish the connectivity of the atoms within the molecule.
- HRESIMS: High-resolution electrospray ionization mass spectrometry was used to determine the exact molecular formula.
- IR Spectroscopy: Infrared spectroscopy was used to identify the presence of key functional groups such as hydroxyls, lactones, and esters.

Biological Activity and Potential Signaling Pathways

The biological activity of **Arisanlactone D** has been evaluated in preliminary in vitro assays. It exhibited weak inhibitory activity against Herpes Simplex Virus type 1 (HSV-1). Additionally, it showed inhibitory effects on superoxide anion generation and elastase release in human neutrophils, suggesting potential anti-inflammatory properties.

While specific signaling pathways for **Arisanlactone D** have not been elucidated, studies on other nortriterpenoids from the *Schisandra* genus suggest potential mechanisms of action that may be relevant. These compounds have been shown to modulate inflammatory and oxidative stress pathways. A plausible signaling pathway that could be influenced by **Arisanlactone D**, based on the activity of related compounds, is the NF- κ B and Nrf2 pathway.



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Figure 2. Plausible signaling pathways modulated by **Arisanlactone D**.

Conclusion

Arisanlactone D is a structurally complex nortriterpenoid with potential for further investigation in drug discovery. This guide provides the foundational physicochemical data and isolation protocols necessary for such research. While its biological activity is still under exploration, preliminary data and the known activities of related compounds suggest that it may possess anti-inflammatory and antioxidant properties, possibly through the modulation of the NF- κ B and Nrf2 signaling pathways. Further studies are warranted to fully elucidate its mechanism of action and therapeutic potential.

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